Using 3-Trimethylsilylpropanal as a precursor for allylsilanes

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Compound of Interest

Compound Name:	*3-Trimethylsilylpropanal*
CAS No.:	*18146-03-7*
Cat. No.:	*B3031177*

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Application Note: **3-Trimethylsilylpropanal** as a Strategic Precursor for Functionalized Allylsilanes

Executive Summary & Strategic Rationale

Allylsilanes are indispensable nucleophiles in modern organic synthesis, most notably serving as the primary carbon-carbon bond-forming reagents in the Lewis acid-catalyzed Hosomi-Sakurai reaction[1]. However, the de novo synthesis of highly substituted allylsilanes often suffers from regiochemical scrambling, as traditional methods (e.g., the silylation of allyl Grignard reagents) frequently yield inseparable mixtures of

- and

-silylated products.

To bypass this regiochemical ambiguity, **3-Trimethylsilylpropanal** (3-TMSP)[2] serves as an elite, pre-functionalized building block. Because the carbon-silicon bond is already fixed at the terminal

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position, converting the

-aldehyde into a

double bond guarantees the exclusive formation of the desired allylsilane architecture without silyl migration. This application note details two divergent, highly robust protocols to synthesize 1-substituted allylsilanes from 3-TMSP via a common N-Tosylhydrazone intermediate:

- The Shapiro Reaction Pathway: A stoichiometric, organolithium-driven route ideal for trapping with alkyl halides or carbonyl electrophiles[3].
- The Barluenga Cross-Coupling Pathway: A mild, palladium-catalyzed route for installing

  -

  linkages to yield 1-aryl-allylsilanes[4].

Mechanistic Divergence & Pathway Visualization

The strategic advantage of 3-TMSP lies in the reactivity of its N-tosylhydrazone derivative. Treatment with a strong base initiates a divergence in the reaction mechanism based on the catalytic environment:

- Pathway A (Shapiro): Two equivalents of

  -BuLi deprotonate both the hydrazone N-H and the less acidic

  -

  . The resulting dianion undergoes elimination of lithium toluenesulfinate and nitrogen gas to generate a discrete vinyllithium intermediate[3]. This intermediate acts as a potent nucleophile.
- Pathway B (Barluenga): In the presence of a Pd(0)/Pd(II) cycle and a mild base (

  ), the hydrazone decomposes into a diazo compound. This species reacts with an oxidative addition Pd(II)-aryl complex to form a transient Pd-carbene. Migratory insertion of the aryl group followed by

  -hydride elimination yields the target alkene[4].

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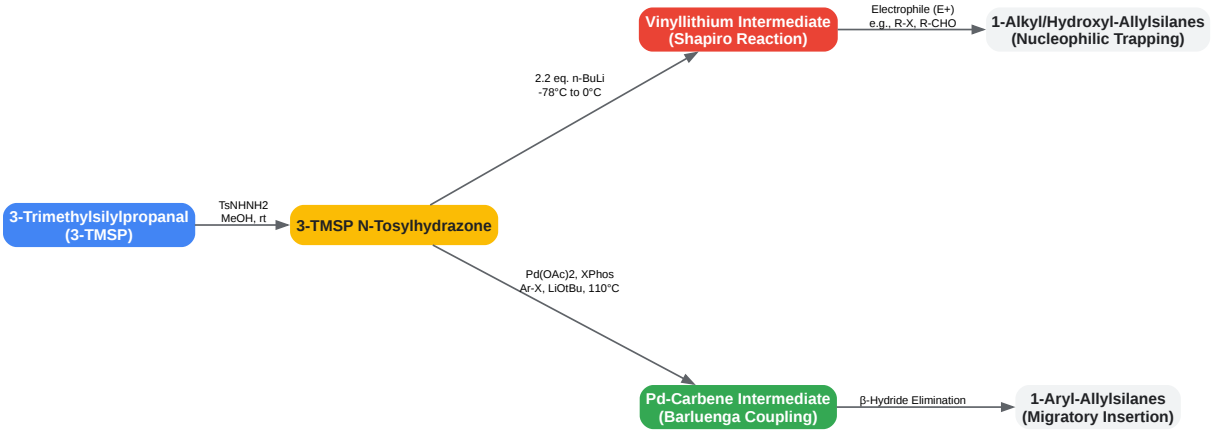

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Divergent synthesis of 1-substituted allylsilanes from 3-TMSP N-Tosylhydrazone.

Quantitative Data Summary

The following table summarizes the expected outcomes when utilizing the protocols described in Section 4. Both pathways inherently favor the (E)-isomer due to the steric bulk of the trimethylsilylmethyl group during the transition state.

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Synthesis Pathway	Coupling Partner / Electrophile	Product Class	Typical Yield (%)	E/Z Selectivity
Shapiro	Benzyl bromide	1-Alkyl-allylsilane	75 - 82	> 95:5 (E)
Shapiro	Benzaldehyde	1-Hydroxyl-allylsilane	68 - 74	> 90:10 (E)
Barluenga	4-Methoxybromobenzene	1-Aryl-allylsilane	80 - 88	> 98:2 (E)
Barluenga	2-Bromopyridine	1-Heteroaryl-allylsilane	70 - 76	> 95:5 (E)

Detailed Experimental Protocols

Protocol 1: Preparation of 3-TMSP N-Tosylhydrazone (The Common Intermediate)

Self-Validating Check: The reaction transitions from a clear solution to a thick white suspension as the product precipitates, confirming successful condensation.

- Setup: To a 250 mL round-bottom flask equipped with a magnetic stir bar, add p-toluenesulfonyl hydrazide (10.2 g, 55.0 mmol, 1.1 eq) and anhydrous methanol (100 mL).
- Addition: Stir at room temperature until dissolved. Slowly add **3-Trimethylsilylpropanal** (6.5 g, 50.0 mmol, 1.0 eq) dropwise over 10 minutes.
- Reaction: Stir the mixture at room temperature for 3 hours. A white precipitate will gradually form.
- Isolation: Concentrate the mixture under reduced pressure to half its volume. Filter the white solid via vacuum filtration, wash with cold hexanes (2 × 20 mL), and dry under high vacuum to afford the pure hydrazone.

Protocol 2: Shapiro Reaction to form 1-Alkyl-Allylsilanes

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Causality Insight: TMEDA is strictly required here. It breaks up the hexameric aggregates of

-BuLi, drastically increasing its basicity to ensure complete deprotonation of the weakly acidic

-protons of the hydrazone[3].

- Dianion Formation: In an oven-dried Schlenk flask under argon, dissolve 3-TMSP N-Tosylhydrazone (2.98 g, 10.0 mmol, 1.0 eq) in anhydrous THF (40 mL). Add TMEDA (3.3 mL, 22.0 mmol, 2.2 eq). Cool the solution to -78 °C using a dry ice/acetone bath.
- Lithiation: Add

  -BuLi (8.8 mL of a 2.5 M solution in hexanes, 22.0 mmol, 2.2 eq) dropwise. Validation: The solution will immediately turn deep orange/red, indicating dianion formation.
- Nitrogen Extrusion: Remove the cooling bath and allow the reaction to warm to 0 °C. Stir at 0 °C for 30–45 minutes. Validation: Vigorous bubbling (

  gas evolution) will be observed. Wait until bubbling completely ceases to ensure full conversion to the vinyllithium intermediate.
- Electrophilic Trapping: Re-cool the flask to -78 °C. Add the desired electrophile (e.g., Benzyl bromide, 12.0 mmol, 1.2 eq) dropwise. Allow the mixture to slowly warm to room temperature overnight.
- Workup: Quench with saturated aqueous

  (20 mL). Extract with diethyl ether (3 × 30 mL). Wash the combined organic layers with brine, dry over anhydrous

  , and concentrate. Purify the resulting allylsilane via silica gel flash chromatography.

Protocol 3: Barluenga Cross-Coupling to form 1-Aryl-Allylsilanes

Causality Insight: XPhos is selected as the ligand because its bulky, electron-rich biaryl structure is highly efficient at promoting the oxidative addition of unactivated aryl bromides and stabilizing the transient Pd-carbene intermediate[4].

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- Preparation: Inside an argon-filled glovebox, charge an oven-dried 50 mL Schlenk tube with 3-TMSP N-Tosylhydrazone (1.49 g, 5.0 mmol, 1.2 eq), the desired Aryl bromide (4.16 mmol, 1.0 eq),

  (46 mg, 5 mol%), XPhos (198 mg, 10 mol%), and

  (832 mg, 10.4 mmol, 2.5 eq).

- Solvent Addition: Remove the sealed tube from the glovebox, connect to an argon Schlenk line, and add anhydrous 1,4-dioxane (20 mL) via syringe.

- Coupling: Seal the tube and submerge it in a pre-heated oil bath at 110 °C. Stir vigorously for 12 hours. Validation: The mixture will transition to a dark, heterogeneous suspension as the cross-coupling proceeds and

  is extruded.

- Workup: Cool the reaction to room temperature. Dilute with ethyl acetate (30 mL) and filter the mixture through a short pad of Celite to remove palladium black and inorganic salts.

- Purification: Concentrate the filtrate under reduced pressure and purify the crude 1-aryl-allylsilane via silica gel chromatography (typically using 100% hexanes to 95:5 hexanes/ethyl acetate).

References

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